

An In-Depth Technical Guide to 4'-Aminopropiophenone

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Compound of Interest

Compound Name: 4'-Aminopropiophenone

CAS No.: 70-69-9

Cat. No.: B373789

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4'-Aminopropiophenone**, a chemical compound with significant toxicological properties and applications in wildlife management. This document details its chemical and physical characteristics, provides insights into its mechanism of action, and outlines experimental protocols for its synthesis, purification, and analysis. The information is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and related fields.

Introduction

4'-Aminopropiophenone, also known by its synonym p-aminopropiophenone (PAPP), is an aromatic ketone with the chemical formula $C_9H_{11}NO$.^[1] It is a compound of significant interest due to its high toxicity, which stems from its ability to induce methemoglobinemia.^[1] This property has led to its investigation and use as a vertebrate pest control agent, particularly for invasive predators. This guide aims to consolidate the technical information available on **4'-Aminopropiophenone** to support further research and development.

Chemical and Physical Properties

4'-Aminopropiophenone is a yellow to light brown crystalline powder or needles.^{[2][3]} Its fundamental properties are summarized in the tables below.

Table 1: General and Physical Properties of 4'-Aminopropiophenone

Property	Value
CAS Number	70-69-9
Molecular Formula	C ₉ H ₁₁ NO
Molecular Weight	149.19 g/mol
Appearance	Yellow to light brown crystalline powder or needles
Melting Point	135-140 °C
Boiling Point	270-306 °C
Solubility in Water	352.1 mg/L at 37.5 °C
Solubility in Organic Solvents	Soluble in ethanol and DMSO

Table 2: Spectroscopic Data of 4'-Aminopropiophenone

Spectroscopic Data	Value
¹ H NMR	Aromatic protons: δ 7.6-7.8 ppm
¹³ C NMR	Data not available in the search results
Infrared (IR)	C=O stretch: ~1680 cm ⁻¹ , NH ₂ peaks: ~3300 cm ⁻¹
Mass Spectrometry (MS)	Molecular ion peak at m/z 149
UV-Visible	Characteristic absorption bands

Mechanism of Action: Methemoglobinemia

Induction

The primary toxic effect of **4'-Aminopropiophenone** is the induction of methemoglobinemia, a condition characterized by the presence of an abnormally high level of methemoglobin in the blood. **4'-Aminopropiophenone** itself is not the direct causative agent but is metabolized in the liver to its active metabolite, N-hydroxylaminopropiophenone (PHAPP). PHAPP is a potent oxidizing agent that converts the ferrous iron (Fe^{2+}) in hemoglobin to ferric iron (Fe^{3+}), forming methemoglobin. Methemoglobin is incapable of binding and transporting oxygen, leading to cellular hypoxia.



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Metabolic activation of PAPP and induction of methemoglobinemia.

Experimental Protocols

Synthesis of 4'-Aminopropiophenone

A common method for the synthesis of **4'-aminopropiophenone** involves the reduction of 4'-nitropropiophenone.

Materials:

- 4'-Nitropropiophenone
- Tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$)
- Concentrated hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Ethanol

- Diethyl ether
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Filtration apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser and stirrer, dissolve 4'-nitropropiophenone in ethanol.
- Add a solution of tin(II) chloride dihydrate in concentrated hydrochloric acid dropwise to the stirred solution.
- After the addition is complete, heat the mixture to reflux for 3-4 hours.
- Cool the reaction mixture to room temperature and then in an ice bath.
- Carefully neutralize the mixture with a concentrated solution of sodium hydroxide until the solution is basic.
- Extract the product with diethyl ether using a separatory funnel.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure to obtain crude **4'-aminopropiophenone**.

Purification by Recrystallization

The crude **4'-aminopropiophenone** can be purified by recrystallization from an ethanol-water mixture.

Materials:

- Crude **4'-Aminopropiophenone**
- Ethanol
- Deionized water
- Erlenmeyer flasks
- Hot plate
- Buchner funnel and flask
- Filter paper

Procedure:

- Dissolve the crude **4'-aminopropiophenone** in a minimum amount of hot ethanol in an Erlenmeyer flask.
- If the solution is colored, add a small amount of activated charcoal and heat for a few minutes.
- Filter the hot solution through a fluted filter paper to remove the charcoal and any other insoluble impurities.
- Add hot water dropwise to the hot filtrate until the solution becomes cloudy.
- Add a few drops of hot ethanol to redissolve the precipitate and obtain a clear solution.
- Allow the solution to cool slowly to room temperature to form crystals.
- Further cool the flask in an ice bath to maximize crystal formation.
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold ethanol-water mixture.
- Dry the purified crystals in a desiccator.

Quantitative Analysis by HPLC-UV

The concentration of **4'-Aminopropiophenone** in a sample can be determined using High-Performance Liquid Chromatography with UV detection.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Data acquisition and processing software

Chromatographic Conditions:

- Mobile Phase: A mixture of acetonitrile and a phosphate buffer (e.g., 50:50 v/v), pH adjusted to 3.0.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 275 nm.[\[4\]](#)
- Injection Volume: 20 μ L.
- Column Temperature: 25 $^{\circ}$ C.

Procedure:

- Prepare a stock solution of **4'-aminopropiophenone** of known concentration in the mobile phase.
- Prepare a series of calibration standards by diluting the stock solution.
- Prepare the sample solution by dissolving a known amount of the sample in the mobile phase and filtering it through a 0.45 μ m filter.
- Inject the calibration standards and the sample solution into the HPLC system.

- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Determine the concentration of **4'-aminopropiophenone** in the sample by interpolating its peak area on the calibration curve.

Workflow for the synthesis, purification, and analysis of **4'-Aminopropiophenone**.

Conclusion

This technical guide has provided a detailed overview of **4'-Aminopropiophenone**, covering its fundamental properties, mechanism of toxicity, and key experimental procedures. The information presented herein is intended to be a valuable resource for researchers and professionals working with this compound. Adherence to appropriate safety protocols is paramount when handling **4'-Aminopropiophenone** due to its high toxicity. Further research into its metabolic pathways and the development of more detailed analytical methods will continue to enhance our understanding and safe utilization of this compound.

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